

Application Note: Quantification of Pheophytin b in Olive Oil and Tea Samples

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Compound of Interest

Compound Name: Pheophytin b

Cat. No.: B600645

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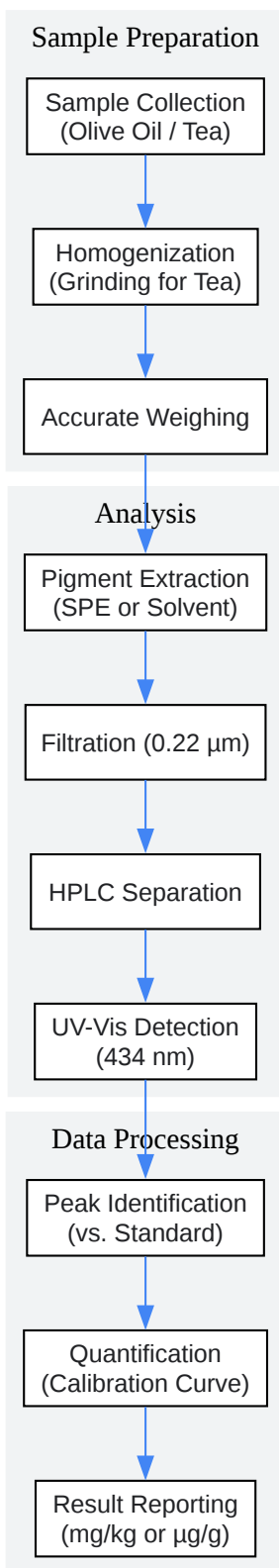
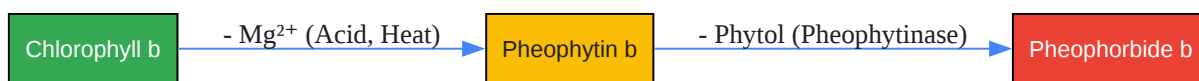
Introduction

Pheophytin b is a derivative of chlorophyll b where the central magnesium ion has been lost.

[1] In food products like olive oil and tea, the conversion of chlorophylls to pheophytins is a key indicator of quality, processing conditions, storage, and aging.[1] Monitoring the concentration of **pheophytin b** can provide valuable insights into the product's history and sensory quality.[1] [2] This document provides detailed protocols for the quantification of **pheophytin b** in olive oil and tea samples using High-Performance Liquid Chromatography (HPLC), a widely used and reliable analytical technique.

Chlorophyll b Degradation Pathway

The primary degradation pathway of chlorophyll b involves its conversion to **pheophytin b**. This process, known as pheophytinization, is primarily triggered by factors such as heat and acidic conditions, which are often present during food processing and storage.[1][2] The initial and most critical step is the removal of the central Mg^{2+} ion from the chlorophyll molecule.[1] Further degradation can occur through the removal of the phytol tail, a reaction catalyzed by the enzyme pheophytinase, which converts pheophytin to pheophorbide.[3][4][5]



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